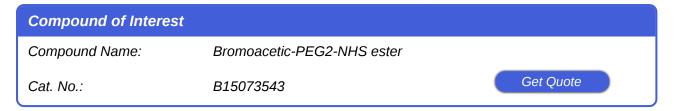


Application Notes and Protocols: Preparing Stock Solutions of Bromoacetic-PEG2-NHS Ester

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Bromoacetic-PEG2-NHS ester is a heterobifunctional crosslinker containing an amine-reactive N-hydroxysuccinimide (NHS) ester and a bromoacetyl group. The polyethylene glycol (PEG) spacer arm enhances solubility in aqueous environments.[1] This reagent is particularly valuable in bioconjugation and drug development, for instance, as a linker in the synthesis of Proteolysis Targeting Chimeras (PROTACs).[2] PROTACs are novel therapeutic agents that utilize the ubiquitin-proteasome system to selectively degrade target proteins.[2]

The NHS ester moiety reacts with primary amines, such as those on the side chain of lysine residues or the N-terminus of proteins, to form stable amide bonds.[1][3] The bromoacetyl group can then react with other nucleophiles, enabling the conjugation of two different molecules. Proper preparation of stock solutions is critical to ensure the reactivity and stability of this moisture-sensitive compound for successful conjugation experiments.

Chemical Properties and Storage

A summary of the key chemical properties for **Bromoacetic-PEG2-NHS ester** is provided in the table below.



Property	Value	Reference
Molecular Formula	C11H14BrNO7	[2]
Molecular Weight	352.14 g/mol	[2]
Purity	Typically >95%	N/A
Appearance	White to off-white solid	N/A
Storage Conditions	Store at -20°C, desiccated.	[4][5]

Important: **Bromoacetic-PEG2-NHS ester** is sensitive to moisture.[5] To prevent hydrolysis of the NHS ester, it is crucial to warm the vial to room temperature before opening and to minimize its exposure to air. Unused portions should be stored under an inert gas if possible.

Solubility and Recommended Solvents

The solubility of **Bromoacetic-PEG2-NHS ester** is a critical factor in the preparation of stock solutions. While quantitative solubility data is not readily available, the following table provides guidance on suitable solvents.

Solvent	Recommendation	Notes
Dimethyl sulfoxide (DMSO)	Recommended	Anhydrous (dry) DMSO is the preferred solvent for preparing high-concentration stock solutions.[4][5]
Dimethylformamide (DMF)	Recommended	Use amine-free DMF to prevent reaction with the NHS ester.[3][4]
Aqueous Buffers	Not Recommended for Stock Solutions	The NHS ester is prone to rapid hydrolysis in aqueous solutions, especially at neutral to high pH.[6][7]



Note: Always use anhydrous solvents to prepare stock solutions. The presence of water will lead to the hydrolysis of the NHS ester, rendering it inactive for conjugation.

Experimental Protocols Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Bromoacetic-PEG2-NHS ester**, a common starting concentration for many bioconjugation experiments.

Materials:

- Bromoacetic-PEG2-NHS ester
- Anhydrous dimethyl sulfoxide (DMSO)
- Microcentrifuge tubes
- Pipettes and tips
- Vortex mixer
- Analytical balance

Procedure:

- Equilibrate Reagent: Allow the vial of Bromoacetic-PEG2-NHS ester to warm to room temperature for at least 15-20 minutes before opening to prevent moisture condensation.
- Weigh Reagent: Carefully weigh out a small amount of the reagent. For example, to prepare 1 mL of a 10 mM solution, you would need 3.52 mg of Bromoacetic-PEG2-NHS ester (Molecular Weight = 352.14 g/mol).
- Dissolve in DMSO: Add the appropriate volume of anhydrous DMSO to the weighed reagent. For the example above, add 1 mL of anhydrous DMSO.
- Mix Thoroughly: Vortex the solution until the reagent is completely dissolved. Gentle warming may be applied if necessary.



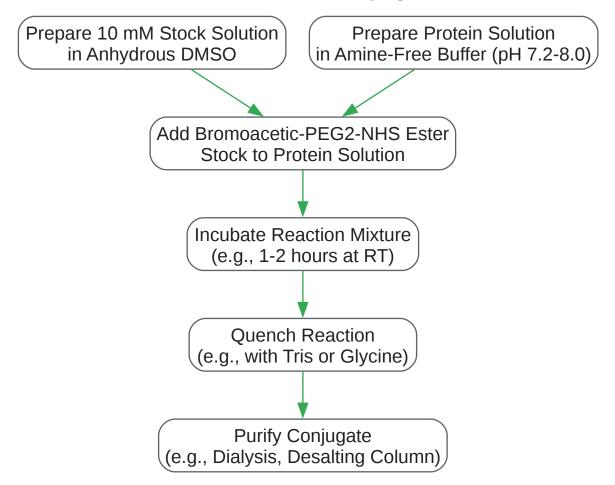
- Storage and Handling:
 - It is highly recommended to prepare the stock solution fresh for each experiment.[4][5]
 - If storage is unavoidable, aliquot the stock solution into smaller volumes in tightly sealed tubes to minimize freeze-thaw cycles and moisture exposure.
 - Store aliquots at -20°C for short-term storage (up to one month) or -80°C for longer-term storage (up to six months).[4] Before use, thaw the aliquot and equilibrate to room temperature.

Diagrams

Chemical Structure of Bromoacetic-PEG2-NHS Ester

Caption: Chemical structure of Bromoacetic-PEG2-NHS ester.

General Workflow for Protein Conjugation

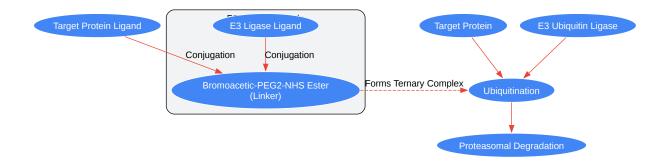




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Caption: Protein conjugation workflow.

Role as a PROTAC Linker



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Caption: PROTAC mechanism of action.

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